

# Zhan Catalyst-1B electron-withdrawing group effect

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

[Get Quote](#)

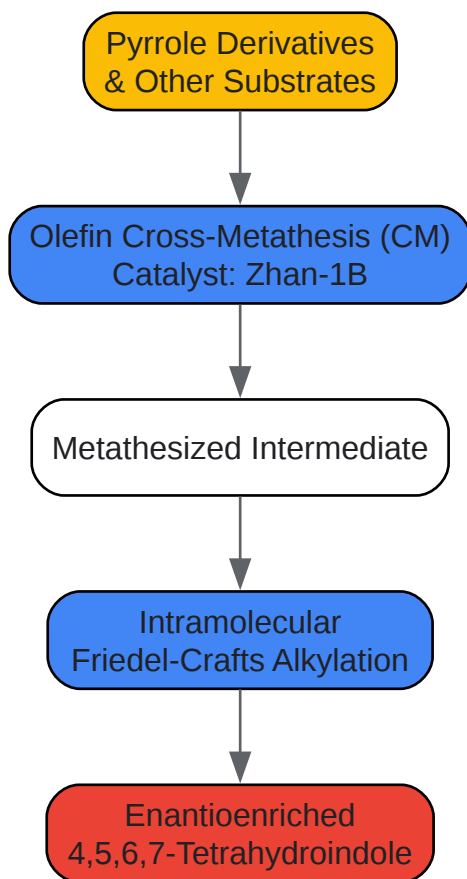
## Zhan Catalyst-1B Overview and Comparison

**Zhan Catalyst-1B** is a ruthenium-based complex with a key **electron-withdrawing dimethylsulfonamide group** on the aryl ring of its chelating alkoxybenzylidene ligand [1]. The following table summarizes its known properties and a performance example.

Feature	Description
General Type	Ruthenium olefin metathesis catalyst (Hoveyda-Grubbs type) [1].
Key Structural Feature	Electron-withdrawing dimethylsulfonamide group para to the phenol oxygen [1].
Physical Form	Green solid [1].
Solubility	Soluble in dichloromethane, dichloroethane, chloroform, ether; insoluble in methanol, ethanol [1].
Recyclability	Can be recovered and recycled by simple precipitation or filtration [1].
Example Performance	In a sequential reaction, combined with a chiral phosphoric acid to synthesize 4,5,6,7-tetrahydroindoles in <b>good yields and enantioselectivity</b> [2].

## Experimental Protocol Example

**Zhan Catalyst-1B** has been effectively used in **sequential catalysis**, where one reaction sets up the next. The following workflow illustrates its application in organic synthesis, based on a published enantioselective synthesis method [2].



[Click to download full resolution via product page](#)

### Experimental Summary [2]:

- **Primary Reaction:** Olefin cross-metathesis.
- **Catalyst System:** **Zhan Catalyst-1B** was used for the metathesis step. It was combined with a **chiral phosphoric acid** in a sequential catalytic system.
- **Reaction Sequence:** The metathesis reaction creates an intermediate that subsequently undergoes an intramolecular Friedel-Crafts alkylation.
- **Outcome:** This one-pot sequential process successfully produced a variety of enantioenriched 4,5,6,7-tetrahydroindoles.

## Rationale Behind the Electron-Withdrawing Group

The **dimethylsulfonamide group** on **Zhan Catalyst-1B** is not merely an inert tag; it's an integral design feature [1]. While the exact mechanistic impact is complex, the general principle is that this electron-withdrawing group modifies the electronic properties of the chelating benzylidene ligand. This modification is intended to influence the **initiation rate** of the catalyst—the speed at which the pre-catalyst becomes the active metallacyclobutane intermediate—potentially making it faster than catalysts without such a group, like the standard Hoveyda-Grubbs catalyst [1].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - Wikipedia Zhan catalyst [en.wikipedia.org]
2. Enantioselective synthesis of 4,5,6,7-tetrahydroindoles via olefin... [pubs.rsc.org]

To cite this document: Smolecule. [Zhan Catalyst-1B electron-withdrawing group effect]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6609673#zhan-catalyst-1b-electron-withdrawing-group-effect>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)